

# Application Notes and Protocols for meso-Hannokinol in High-Throughput Screening

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## Compound of Interest

Compound Name: *meso-Hannokinol*

Cat. No.: B13408485

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## Introduction

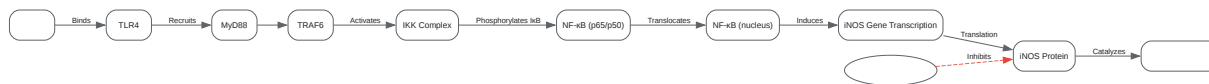
**meso-Hannokinol** is a naturally occurring diarylheptanoid that has garnered interest for its potential therapeutic properties, including anti-inflammatory and antioxidant activities.[1] Notably, **meso-Hannokinol** has been shown to significantly inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated BV2 microglial cells, with activity observed at concentrations ranging from 1  $\mu$ M to 100  $\mu$ M.[2][3] This inhibitory effect on a key inflammatory mediator suggests its potential as a lead compound for the development of novel anti-inflammatory agents.

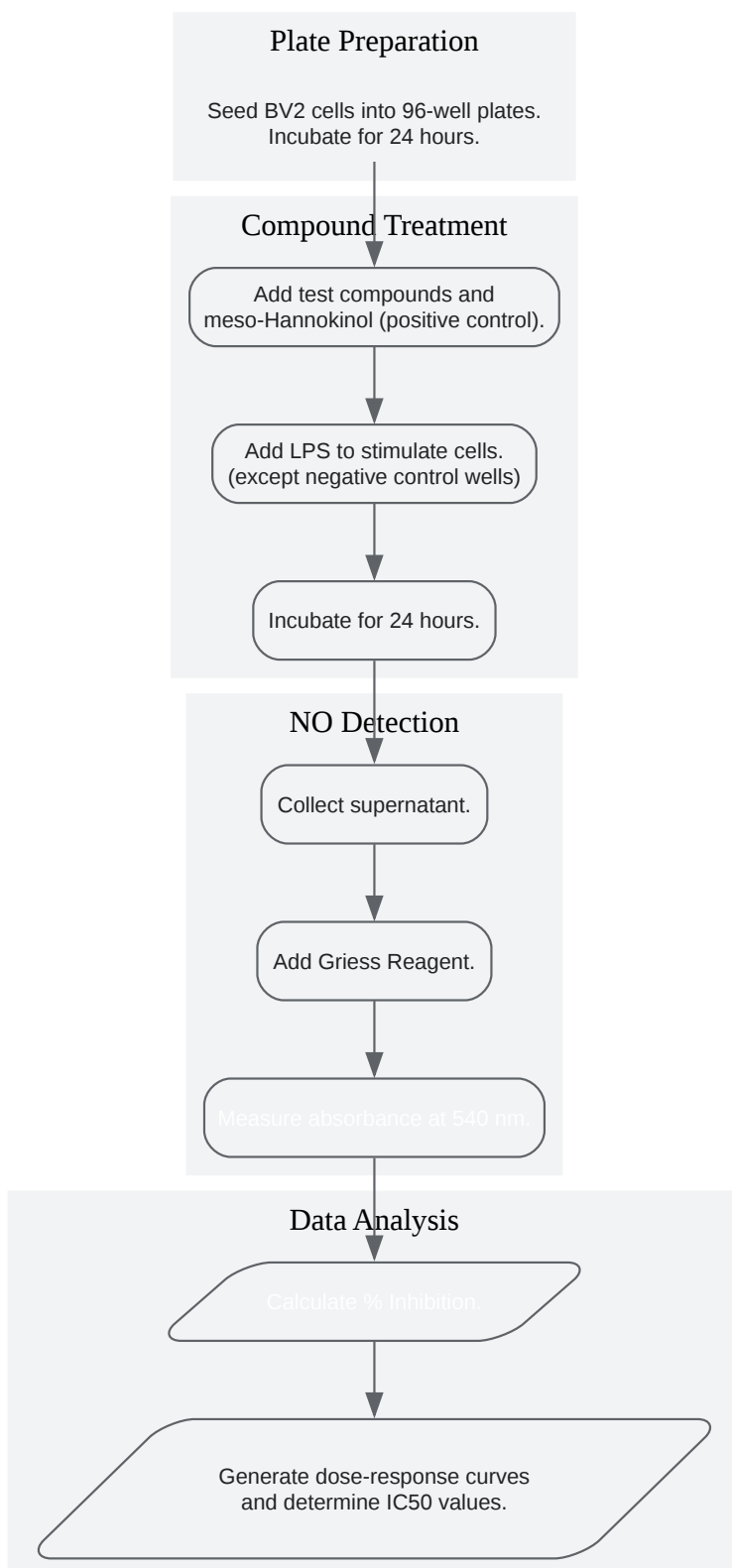
High-throughput screening (HTS) provides a robust platform for the rapid evaluation of large compound libraries to identify novel modulators of specific biological pathways. The ability of **meso-Hannokinol** to suppress NO production makes it a valuable tool for developing and validating HTS assays aimed at discovering new inhibitors of the inflammatory signaling cascade.

These application notes provide a detailed protocol for a high-throughput screening assay to identify inhibitors of nitric oxide production, utilizing **meso-Hannokinol** as a reference compound.

## Signaling Pathway of LPS-Induced Nitric Oxide Production

Lipopolysaccharide (LPS), a component of the outer membrane of Gram-negative bacteria, is a potent activator of the innate immune response. In microglial cells, LPS binds to Toll-like receptor 4 (TLR4), initiating a downstream signaling cascade that leads to the activation of transcription factors such as NF- $\kappa$ B. Activated NF- $\kappa$ B then translocates to the nucleus and induces the expression of various pro-inflammatory genes, including inducible nitric oxide synthase (iNOS). The iNOS enzyme, in turn, catalyzes the production of nitric oxide (NO) from L-arginine. Overproduction of NO is associated with neuroinflammation and tissue damage.





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## References

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- 3. meso-Hannokinol | CAS:N/A | Manufacturer ChemFaces [chemfaces.com]
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